

2',3',4'-Trichloroacetophenone physical properties

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Compound of Interest

Compound Name: 2',3',4'-Trichloroacetophenone

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An In-depth Technical Guide on the Physical Properties of **2',3',4'-Trichloroacetophenone**

This technical guide provides a comprehensive overview of the core physical properties of **2',3',4'-Trichloroacetophenone**, catering to researchers, scientists, and professionals in drug development. The document details quantitative physical data, experimental protocols for their determination, and a logical workflow for property analysis.

Core Physical and Chemical Properties

2',3',4'-Trichloroacetophenone is an organic compound with the chemical formula C₈H₅Cl₃O. [1][2][3] It appears as a beige to ochre or gold crystalline powder.[3][4] Other sources describe its appearance as a white to light yellow or light orange powder to crystal.[3][4] This compound is insoluble in water but soluble in methanol.[2][3][4]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **2',3',4'-Trichloroacetophenone**.

Property	Value	Source(s)
Molecular Formula	C8H5Cl3O	[1] [2] [3]
Molecular Weight	223.48 g/mol	[2] [5]
Melting Point	59-64 °C	[3] [4] [5]
62 °C	[1]	
Boiling Point	144 °C at 8 mmHg	[3] [5]
171-173 °C at 15 mmHg	[2]	
Density (estimate)	1.4736 g/cm ³	[3] [5]
1.430 ± 0.06 g/cm ³ (Predicted)	[2]	
LogP (Octanol/Water)	3.21	[1]
Vapor Pressure	0.00134 mmHg at 25°C	[5]
Refractive Index (estimate)	1.5510	[3] [5]

Experimental Protocols for Property Determination

The following sections outline detailed methodologies for determining the key physical properties of **2',3',4'-Trichloroacetophenone**.

Melting Point Determination

The melting point of an organic solid like **2',3',4'-Trichloroacetophenone** can be determined to assess its purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[6\]](#)

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital Meltemp apparatus)[\[6\]](#)
- Capillary tubes (sealed at one end)
- Thermometer

- Heating bath (e.g., paraffin or silicone oil)[6]
- Mortar and pestle

Procedure (Thiele Tube Method):

- Sample Preparation: A small amount of **2',3',4'-Trichloroacetophenone** is finely powdered. [6][7] The open end of a capillary tube is pushed into the powder, and the tube is tapped gently to pack the solid to a height of 1-2 mm.[7][8]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[6] This assembly is then suspended in the oil bath of a Thiele tube.[6]
- Heating: The side arm of the Thiele tube is heated gently and slowly (approximately 1-2°C per minute) to ensure uniform temperature distribution via convection currents.[6]
- Observation and Recording: The temperature at which the solid first begins to melt (T1) and the temperature at which the last crystal liquefies (T2) are recorded.[7] The melting point is reported as the range T1-T2. For accuracy, an initial rapid determination can be performed to find an approximate melting point, followed by a slower, more careful measurement.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[9][10]

Apparatus:

- Thiele tube or an aluminum block heating apparatus[9][11]
- Small test tube (fusion tube)[11]
- Capillary tube (sealed at one end)[11]
- Thermometer[11]
- Heating source (e.g., Bunsen burner)[12]

Procedure (Capillary Method):

- Sample Preparation: A few milliliters of the molten **2',3',4'-Trichloroacetophenone** are placed into a small test tube.[10][11]
- Apparatus Setup: A capillary tube, sealed at one end, is placed inverted into the test tube containing the liquid sample.[11] The test tube is then attached to a thermometer and placed in a heating apparatus like a Thiele tube or an aluminum block.[9][11]
- Heating: The apparatus is heated slowly and uniformly.[11]
- Observation and Recording: As the temperature rises, air trapped in the capillary tube will escape. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[11] Alternatively, the heat can be removed when a steady stream of bubbles is observed, and the temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[13] It is also recommended to record the barometric pressure for accuracy.[9]

Density Determination

Density is the mass of a substance per unit of volume.[14]

Apparatus:

- Volumetric flask (pycnometer) with its cover[14]
- Analytical balance[15]
- The sample of **2',3',4'-Trichloroacetophenone** in liquid form (melted)

Procedure:

- Mass of Empty Flask: A clean, dry volumetric flask with its stopper is accurately weighed (W1).[14]
- Mass of Flask with Water: The flask is filled to the calibration mark with distilled water and weighed again (W2).[14] This step is for calibration if determining relative density.

- Mass of Flask with Sample: The flask is emptied, dried thoroughly, and then filled to the mark with the molten **2',3',4'-Trichloroacetophenone** and weighed (W3).[14]
- Calculation: The mass of the sample is (W3 - W1). The volume of the flask (V) can be determined from the mass of the water (W2 - W1) and the known density of water at that temperature. The density (ρ) of the sample is then calculated using the formula: $\rho = (W3 - W1) / V$.[16]

Solubility Determination

Solubility tests provide information about the polarity and functional groups present in a compound.[17]

Apparatus:

- Small test tubes[17]
- Graduated cylinders or pipettes
- Vortex mixer or stirring rod
- Solvents (e.g., water, methanol, diethyl ether, 5% NaOH, 5% HCl)[17]

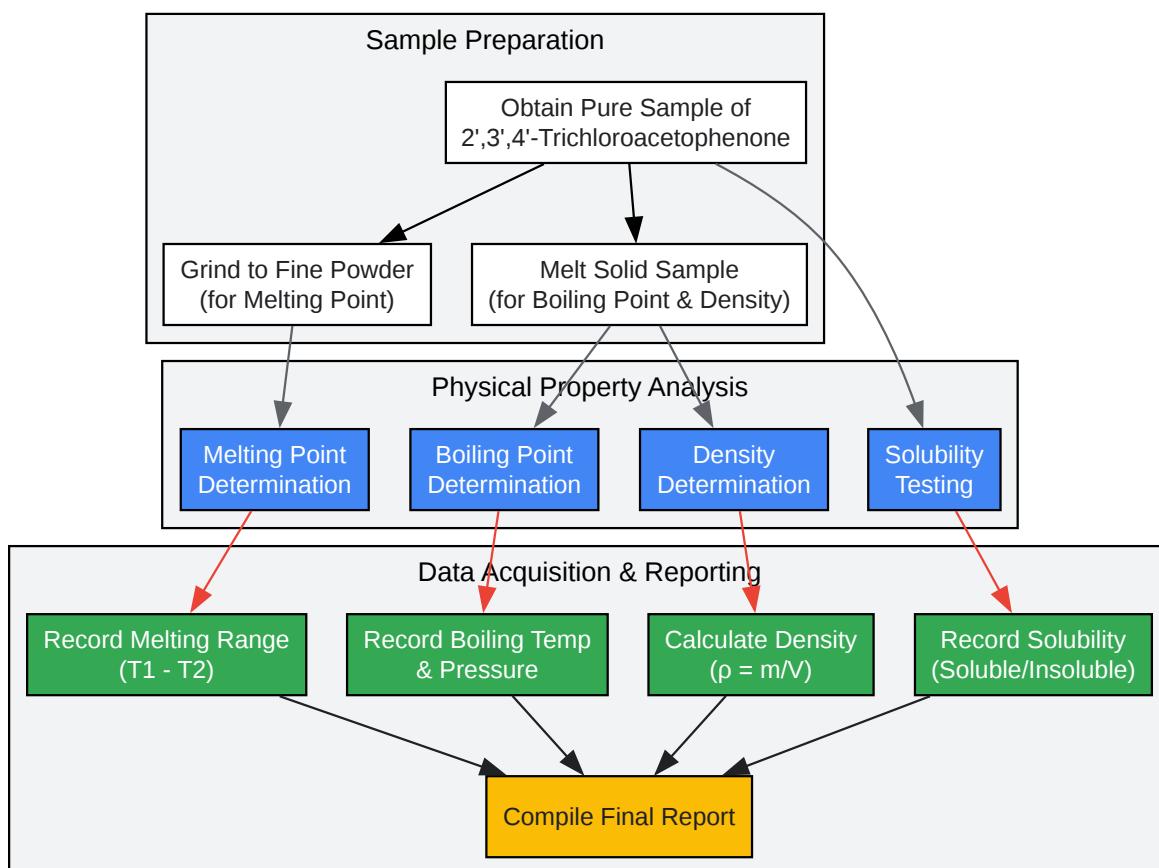
Procedure:

- Sample and Solvent: Place a small, measured amount (e.g., 25 mg) of **2',3',4'-Trichloroacetophenone** into a test tube.[17]
- Addition of Solvent: Add a small volume (e.g., 0.75 mL) of the chosen solvent to the test tube in portions.[17]
- Mixing: After each addition, shake the test tube vigorously for a set period (e.g., 60 seconds). [17][18]
- Observation: Observe whether the compound dissolves completely (soluble), partially, or not at all (insoluble).[18]

- Systematic Testing: A systematic approach is often used, starting with water. If the compound is insoluble in water, its solubility in acidic and basic solutions can be tested to identify potential functional groups.[19][20] For **2',3',4'-Trichloroacetophenone**, it is known to be insoluble in water and soluble in methanol.[2][3][4]

Analysis Workflow Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of an organic compound such as **2',3',4'-Trichloroacetophenone**.



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Caption: Workflow for Physical Property Determination.

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